

The Environmental Fate of 4-Hydroxypentanoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Hydroxypentanoic acid

Cat. No.: B078609

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Introduction

4-Hydroxypentanoic acid, a short-chain hydroxy fatty acid, is a molecule of growing interest in various industrial and pharmaceutical applications. As its use becomes more widespread, a thorough understanding of its environmental fate is crucial for assessing its ecological impact and ensuring its safe handling and disposal. This technical guide provides a comprehensive overview of the current knowledge regarding the environmental fate of **4-hydroxypentanoic acid**, including its biodegradation, abiotic degradation, and mobility in soil and water. Due to the limited availability of direct experimental data for **4-hydroxypentanoic acid**, this guide incorporates data from structurally similar compounds, such as valeric acid and other short-chain hydroxy acids, to provide a scientifically grounded assessment.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **4-hydroxypentanoic acid** is presented in Table 1. These properties are essential for predicting its behavior in the environment.

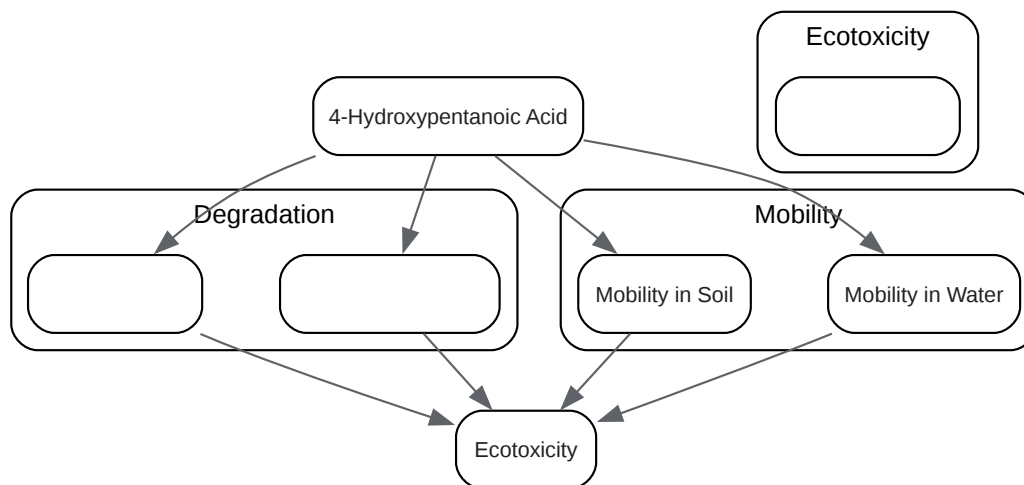
Table 1: Chemical and Physical Properties of **4-Hydroxypentanoic Acid**

| Property | Value | Reference |
|---|---|-------------------------|
| Molecular Formula | C ₅ H ₁₀ O ₃ | --INVALID-LINK-- |
| Molecular Weight | 118.13 g/mol | --INVALID-LINK-- |
| Water Solubility | High (miscible) | Inferred from structure |
| Vapor Pressure | Low | Inferred from structure |
| Log K _{ow} (Octanol-Water Partition Coefficient) | -0.2 (estimated) | --INVALID-LINK-- |

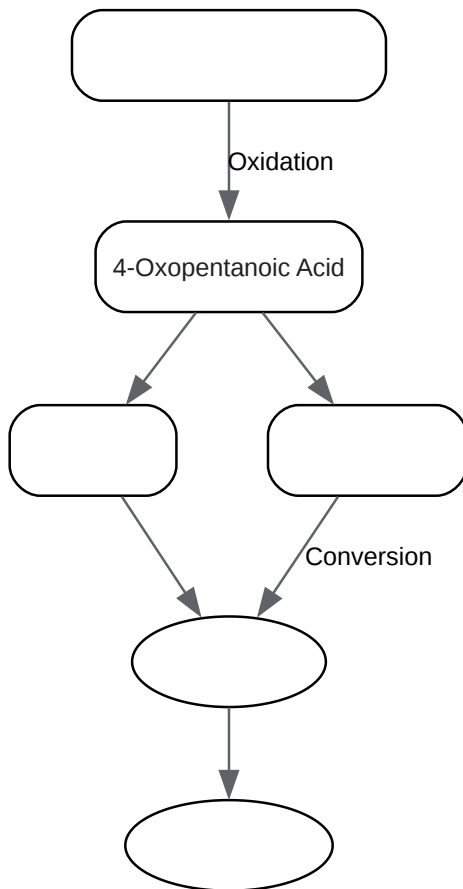
Environmental Fate Assessment Workflow

The assessment of the environmental fate of **4-hydroxypentanoic acid** follows a logical progression, as depicted in the workflow diagram below. This involves evaluating its degradation pathways (both biotic and abiotic) and its mobility in various environmental compartments.

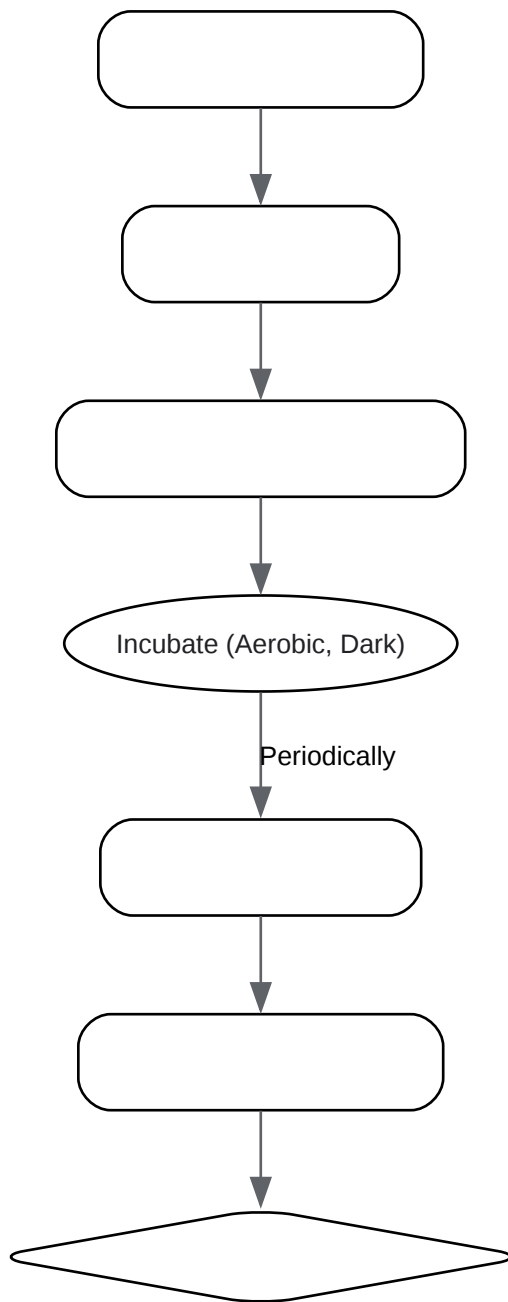
Environmental Fate Assessment Workflow for 4-Hydroxypentanoic Acid



Hypothetical Aerobic Biodegradation Pathway of 4-Hydroxypentanoic Acid



OECD 301B Experimental Workflow



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com